

identifying and mitigating foramsulfuron phytotoxicity in corn

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Compound of Interest

Compound Name: Foramsulfuron

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Technical Support Center: Foramsulfuron Phytotoxicity in Corn

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to identify and mitigate **foramsulfuron** phytotoxicity in corn during experimental trials.

Frequently Asked Questions (FAQs)

Q1: What is **foramsulfuron** and how does it work?

Foramsulfuron is a post-emergence herbicide belonging to the sulfonyleurea class.^{[1][2]} Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme (also known as acetohydroxy acid synthase or AHAS).^{[2][3][4]} This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.^[1] Inhibition of ALS leads to a cessation of cell division and plant growth, ultimately causing weed death.^{[2][4]}

Q2: What are the typical symptoms of **foramsulfuron** phytotoxicity in corn?

Common symptoms of **foramsulfuron** injury in corn include:

- Chlorosis (Yellowing): The upper portions of the plant, particularly the newest leaves emerging from the whorl, will exhibit yellowing.^{[1][2][5]}

- Stunting: Plant growth is inhibited, leading to shortened internodes and reduced overall plant height.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Improper Leaf Unfurling: Leaves may not unfurl correctly from the whorl, appearing twisted or having a "buggy-whipped" appearance.[\[5\]](#)
- Ear Malformations: Applications at later growth stages (e.g., V8-V12) can lead to "pinched" ears with missing kernel rows.[\[3\]](#)

Q3: What factors can increase the risk of **foramsulfuron** phytotoxicity in my experiments?

Several factors can influence corn's susceptibility to **foramsulfuron** injury:

- Corn Hybrid Sensitivity: Corn hybrids exhibit differential tolerance to **foramsulfuron**.[\[1\]](#)[\[3\]](#)[\[6\]](#) Some hybrids are inherently more sensitive to ALS-inhibiting herbicides.[\[3\]](#)
- Application Timing (Corn Growth Stage): The growth stage of the corn at the time of application is a critical factor.[\[3\]](#)[\[6\]](#) Corn is more susceptible to injury at later growth stages, particularly from V6 to V12.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Environmental Conditions: Warm, humid conditions can promote rapid herbicide absorption, potentially increasing the risk of injury.[\[5\]](#)[\[8\]](#) Conversely, cool and wet conditions can slow the corn plant's metabolism, hindering its ability to detoxify the herbicide.[\[5\]](#)
- Adjuvants: The type and concentration of adjuvants used can affect herbicide uptake and subsequent phytotoxicity.[\[9\]](#)[\[10\]](#)[\[11\]](#) For instance, methylated seed oil (MSO) can enhance herbicide activity more than crop oil concentrate (COC), which may increase the potential for crop injury under certain conditions.[\[9\]](#)[\[10\]](#)

Troubleshooting Guide

Issue: I am observing significant chlorosis and stunting in my corn after **foramsulfuron** application.

Possible Causes & Solutions:

Possible Cause	Troubleshooting Steps & Mitigation Strategies
Sensitive Corn Hybrid	- Review the technical specifications of the corn hybrid for any known sensitivity to ALS-inhibiting herbicides.[3] - For future experiments, select a corn hybrid known to be more tolerant to foramsulfuron.[6]
Late Application Timing	- Confirm the growth stage of the corn at the time of application. Applications made at or after the V6 stage significantly increase the risk of injury.[3][6][7] - For future applications, ensure foramsulfuron is applied before the V6 growth stage to minimize phytotoxicity and protect yield. [3][6]
Environmental Stress	- Evaluate the environmental conditions before, during, and after application. Avoid applying foramsulfuron during periods of rapid environmental shifts or when the corn is under stress from factors like extreme temperatures or waterlogging.[5][8]
Inappropriate Adjuvant Use	- Verify that the correct adjuvant and rate were used as specified in your experimental protocol. The addition of nitrogen fertilizers as an adjuvant can increase the phytotoxic effect of foramsulfuron.[12]

Data on Foramsulfuron Phytotoxicity and Mitigation

Table 1: Impact of Application Timing on Corn Injury

Corn Growth Stage at Application	Observed Injury (% at 7 DAT)	Yield Impact	Reference
Before V6	Minimal	Generally no significant yield loss	[3] [6]
V6 - V8	9% - 37%	Potential for some yield reduction	[1] [3] [6]
V12	High	Significant yield reductions and ear malformations	[3] [6]

*DAT: Days After Treatment

Table 2: Efficacy of Isoxadifen-ethyl Safener in Mitigating **Foramsulfuron** Injury

Treatment	Corn Hybrid	Observed Injury Reduction	Reference
Foramsulfuron + Isoxadifen-ethyl	Sensitive Hybrid (N58D1)	Significant decrease in injury compared to foramsulfuron alone. [1] [3] [6]	[1] [3] [6]
Foramsulfuron + Isoxadifen-ethyl	Tolerant Hybrid (N59Q9)	Less pronounced effect as the hybrid is already more tolerant.	[1] [3] [6]

Experimental Protocols

Protocol 1: Evaluating Corn Hybrid Sensitivity to **Foramsulfuron**

- Planting: Plant seeds of different corn hybrids in separate, clearly labeled plots or pots.
- Herbicide Preparation: Prepare a stock solution of **foramsulfuron** at the desired experimental concentration (a typical field rate is 37 g/ha).[\[1\]](#)[\[7\]](#)

- Application: At a specific corn growth stage (e.g., V4), apply the **foramsulfuron** solution uniformly to the designated treatment groups using a calibrated sprayer.^[10] Leave a set of plants for each hybrid untreated as a control.
- Data Collection: At 7, 14, and 21 days after treatment (DAT), visually assess and record phytotoxicity symptoms, including chlorosis, stunting (plant height), and any other morphological abnormalities.^[3]
- Analysis: Compare the injury ratings and plant height measurements between the different hybrids and their respective controls to determine relative sensitivity.

Protocol 2: Assessing the Efficacy of a Safener (Isoxadifen-ethyl)

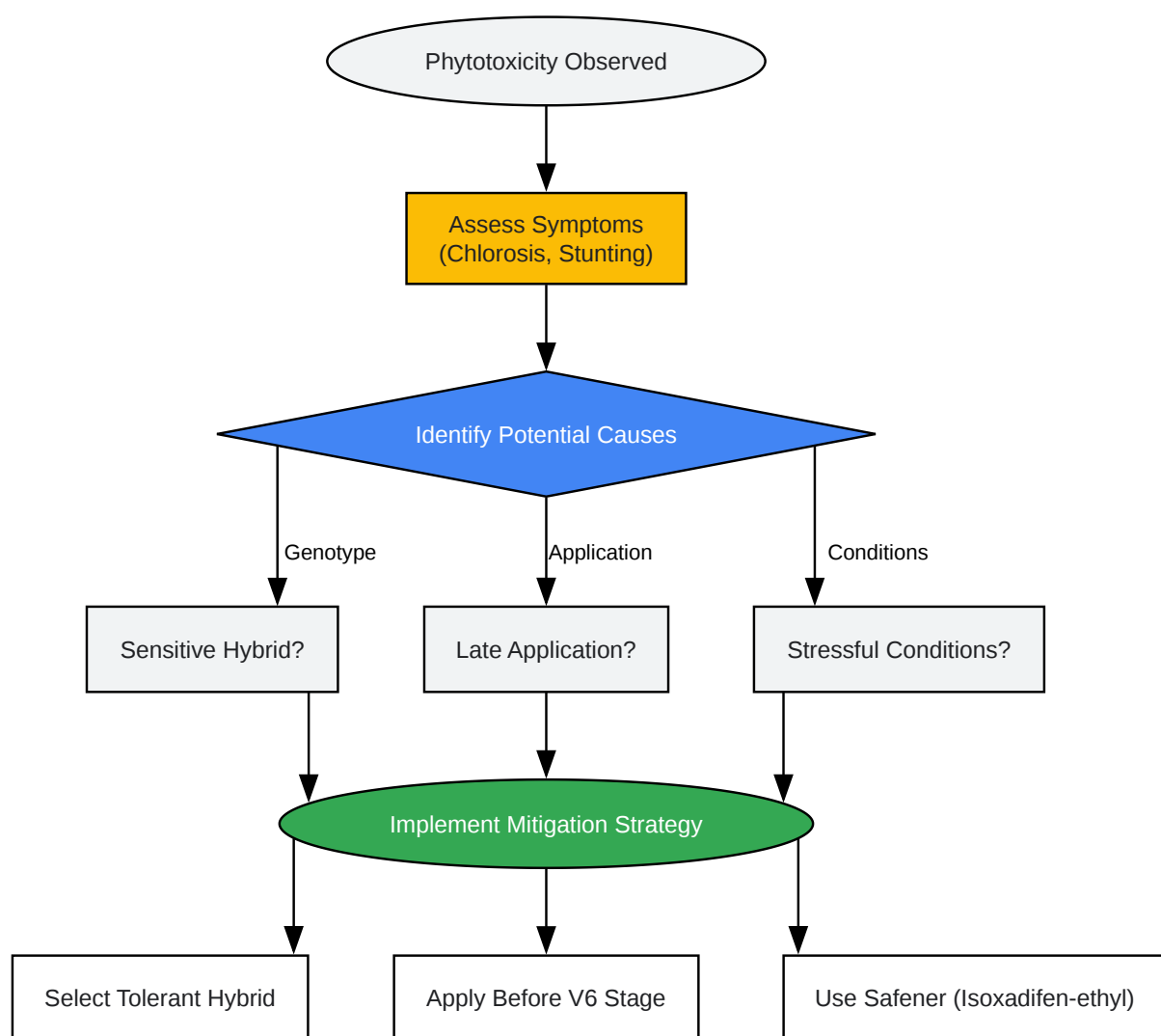
- Experimental Design: Utilize a corn hybrid known to be sensitive to **foramsulfuron**.
- Treatment Groups:
 - Control (no treatment)
 - **Foramsulfuron** alone
 - **Foramsulfuron** combined with isoxadifen-ethyl (typically formulated together at a 1:1 ratio).^[1]
- Application: Apply the respective treatments at a consistent corn growth stage (e.g., V6) to all groups.
- Evaluation: Monitor and record injury symptoms and plant height at regular intervals (e.g., 7, 14, and 21 DAT).
- Statistical Analysis: Perform statistical analysis to determine if the addition of isoxadifen-ethyl significantly reduces **foramsulfuron**-induced phytotoxicity compared to **foramsulfuron** applied alone.

Visualizations



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Caption: Mechanism of Action of **Foramsulfuron**.



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Caption: Troubleshooting Workflow for **Foramsulfuron** Phytotoxicity.

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